

Robinin Research Context and Key Experiments

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Compound Focus: Robinin

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The table below summarizes foundational experimental data on **Robinin's** anti-cancer and cardioprotective effects from recent studies.

Experimental Context	Cell Lines / Animal Models	Key Robinin Concentrations / Doses	Key Findings	Citation
Pancreatic Cancer (in vitro)	Mia-PACA2, PANC-1 (human PC cells)	1 μ M (for proliferation/migration assays)	Inhibited cell proliferation & migration; downregulated α -SMA, Snail, IL-6, TNF- α ; inhibited TLR2-PI3k-AKT pathway [1].	
Myocardial Injury (in vitro)	H9c2 (rat cardiomyocytes)	50 μ g/mL	Attenuated ISO-induced oxidative stress & apoptosis; activated AKT/GSK3 β pathway [2].	
Myocardial Injury (in vivo)	Male Sprague-Dawley rats	Information not specified in abstract	Showed potent cardioprotective effects; reduced oxidative stress & ER-	

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			dependent apoptosis [2].	
Atherosclerosis (in vitro)	Human Peripheral Blood Mononuclear Cells (hPBMCs)	1-10 µg/mL (non-cytotoxic range)	Inhibited ox-LDL induced inflammation; modulated TLR/NF-κB signaling pathway [3].	

Detailed Experimental Protocols

Here are step-by-step methodologies for key assays from the research, which can serve as a reference for troubleshooting your own experiments.

Cell Proliferation Assay (CCK-8)

Based on the pancreatic cancer study [1]

- **Seeding:** Inoculate cells in a 96-well plate at a density of 1×10^4 cells/well in 100 µL of culture medium.
- **Pre-starvation:** Culture the cells in FBS-free medium for 24 hours.
- **Dosing:** Prepare **Robinin** stock solution in DMSO and dilute to desired working concentrations (e.g., 500 nM, 1 µM, 5 µM, 10 µM). Replace the medium with these solutions.
- **Incubation:** Incubate the plates for 24 hours (or 24, 48, 72 hours for proliferation curves) at 37°C in a 5% CO₂ incubator.
- **Detection:** Discard the culture medium. Add 10 µL of CCK-8 solution to each well and incubate for 2 hours at 37°C.
- **Measurement:** Record the colorimetric absorbance at 450 nm using a microplate reader. Cell viability is proportional to the absorbance.

Wound Healing (Cell Migration) Assay

Based on the pancreatic cancer study [1]

- **Seeding:** Seed cells in a plate or dish and incubate until 100% confluent.
- **Scratching:** Use a sterile 200 μ L pipet tip to create a straight "wound" in the cell monolayer.
- **Washing:** Gently wash the plate with PBS to remove detached cells.
- **Dosing & Imaging:** Add fresh serum-free medium with or without **Robinin** (e.g., 1 μ M). Capture images of the scratch at 0 hours and after 24 hours of incubation using a phase-contrast microscope.
- **Analysis:** Measure the cell migration distance or the remaining scratch area using image analysis software like ImageJ.

Detection of Intracellular ROS

Based on the cardioprotective study [2]

- **Seeding and Treatment:** Culture and treat cells (e.g., H9c2 cardiomyocytes) in multi-well plates as per the experimental design.
- **Staining:** After treatment, incubate cells with 10 μ M DCFH₂-DA fluorescent probe in the dark for 20 minutes at 37°C.
- **Washing and Fixing:** Gently rinse the cells with PBS three times. Fix the cells with 4% paraformaldehyde for 10 minutes at room temperature.
- **Counterstaining (Optional):** To visualize nuclei, counterstain with DAPI for 5 minutes.
- **Detection:** Capture images using a fluorescence microscope. For quantification, trypsinize the cells, collect and wash them with PBS, then analyze the fluorescence intensity via flow cytometry (e.g., BD FACS Aria III).

Troubleshooting Common Experimental Issues

This FAQ section addresses potential problems you might encounter.

Q1: **Robinin** shows no effect on cell proliferation in my assay. What could be wrong?

- **Solubility and Stock Solution:** **Robinin** is typically dissolved in DMSO [1]. Ensure the stock solution is fresh, properly vortexed, and diluted into the culture medium such that the final DMSO concentration is non-cytotoxic (e.g., $\leq 0.1\%$).
- **Cell Line and Context Dependence:** **Robinin**'s effects are pathway-specific. Verify the expression of its known targets (like TLR2 [1] or TLR4 [3]) in your cell model.
- **Concentration Range:** Perform a dose-response curve. The effective concentration can vary (e.g., 1 μ M in pancreatic cancer [1] vs. 50 μ g/mL in cardioprotection [2]). Re-test a wider range of concentrations.

Q2: My Western blot results for the downstream signaling pathways are inconsistent. Any advice?

- **Timing of Analysis:** Signaling pathway inhibition (e.g., p-AKT downregulation [1]) is time-dependent. Perform a time-course experiment to capture the optimal window for analysis after **Robinin** treatment.
- **Use of Agonists/Antagonors:** Consider a rescue experiment to confirm target specificity, as done in the pancreatic cancer study using the TLR2 agonist CU-T12-9 to reverse **Robinin's** effects [1].
- **Control for Loadings:** Always confirm equal protein loading using housekeeping proteins like β -actin or GAPDH [1].

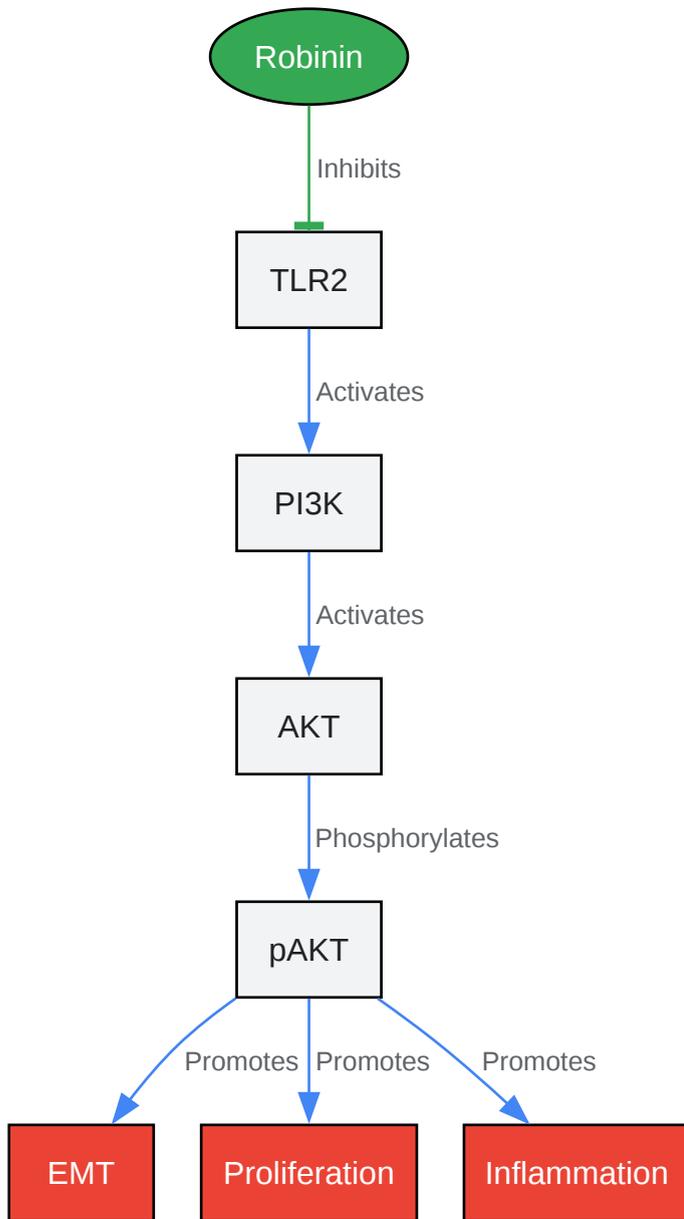
Q3: How can I confirm that Robinin is working through its purported mechanism in my model?

- **Gene Expression Analysis:** Use qRT-PCR to check if **Robinin** treatment downregulates the mRNA expression of its downstream targets, such as IL-6, TNF- α , α -SMA, and Snail [1].
- **Functional Assays:** Correlate molecular readouts with functional assays. For example, if studying metastasis, combine Western blot for EMT markers (α -SMA, Snail) with a wound healing assay [1].

Signaling Pathway Diagrams

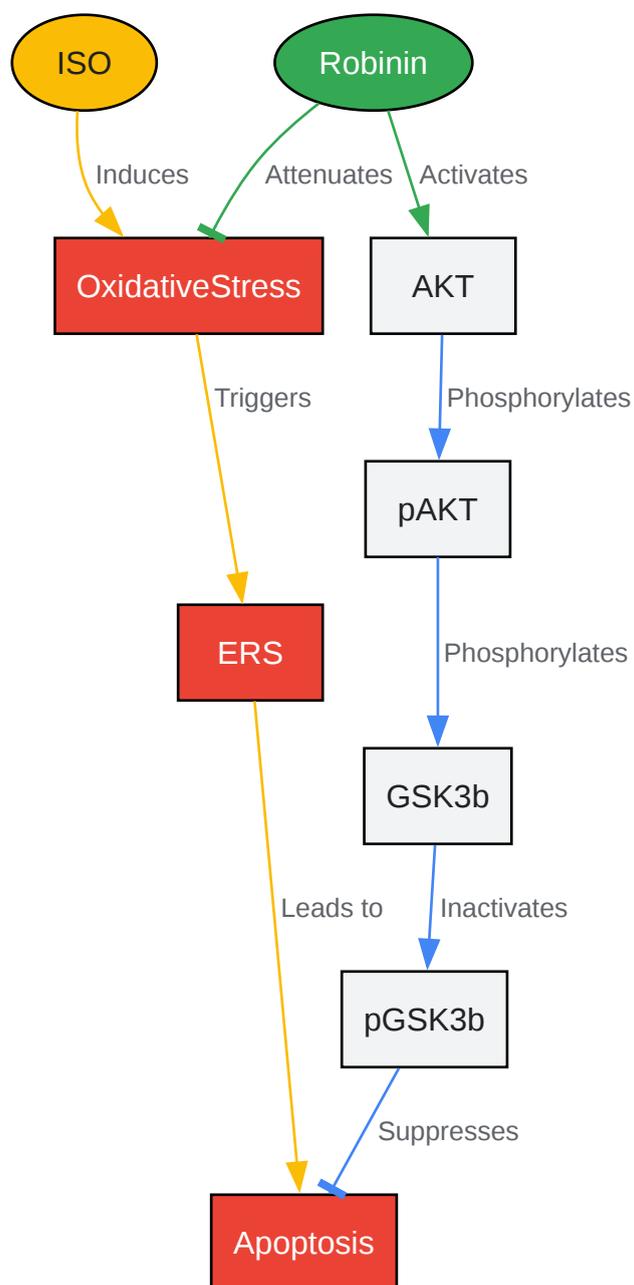
The following diagrams, generated using Graphviz, illustrate **Robinin's** primary mechanisms of action as identified in the research. The DOT scripts are provided for your use.

Robinin in Pancreatic Cancer



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Robinin in Cardioprotection



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References

1. Robinin inhibits pancreatic cancer cell proliferation, EMT and ... [pmc.ncbi.nlm.nih.gov]
2. Robinin attenuates cardiac oxidative stress-induced ... [nature.com]
3. Robinin modulates TLR/NF- κ B signaling pathway in ... [sciencedirect.com]

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